Application Notes and Protocols: Formulation of Piroxicam-Beta-Cyclodextrin Nanoparticles

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Compound of Interest

Compound Name:	*Piroxicam-beta-cyclodextrin*
CAS No.:	*121696-62-6*
Cat. No.:	*B571036*

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Introduction

Piroxicam, a potent non-steroidal anti-inflammatory drug (NSAID), is widely used for its analgesic and anti-inflammatory properties. However, its therapeutic efficacy is often limited by its poor aqueous solubility, which can lead to variable oral bioavailability and gastrointestinal side effects.[1][2][3] The formulation of Piroxicam into nanoparticles with beta-cyclodextrin (β-CD) presents a promising strategy to overcome these limitations. Beta-cyclodextrins are cyclic oligosaccharides capable of forming inclusion complexes with poorly soluble drug molecules, thereby enhancing their solubility, dissolution rate, and bioavailability.[2][3][4] This application note provides detailed protocols for the formulation and characterization of Piroxicam-β-CD nanoparticles, specifically focusing on the nanosponge approach, and summarizes key quantitative data from relevant studies.

Data Summary

The following tables summarize the key physicochemical characteristics and in-vitro performance of Piroxicam-β-CD nanoparticle formulations from various studies.

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Table 1: Physicochemical Characterization of Piroxicam-β-CD Nanosponges

Formulation Code	β-CD:Crosslinker Ratio	Drug:Nanosponge Ratio	Particle Size (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Reference
PXM-NS10	1:8 (carbonyl diimidazole)	1:4	362 ± 14.06	0.0518	17 ± 1.05	79.13 ± 4.33	[2][5][6][7][8]

Data presented as mean ± standard deviation.

Table 2: In-Vitro Drug Release of Piroxicam from Nanoparticle Formulations

Formulation	Time (hours)	Cumulative Drug Release (%)	Release Medium	Reference
Pure Piroxicam	2	< 20	Simulated Saliva	[1]
PXM-β-CD Tablets	2	~94	Simulated Saliva	[1]
PXM-HP-β-CD Tablets	2	~96	Simulated Saliva	[1]
PXM-Me-β-CD Tablets	2	~98	Simulated Saliva	[1]
PXM-NS10	8	> 80	Phosphate Buffer (pH 7.4)	[7]

Note: The studies with tablets containing cyclodextrin complexes demonstrate the enhanced dissolution due to complexation, a principle that also applies to nanoparticle formulations.

Experimental Protocols

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This section provides detailed methodologies for the preparation and characterization of Piroxicam-β-CD nanosponges, a common form of nanoparticle formulation for this system.

Protocol 1: Synthesis of β-Cyclodextrin Nanosponges

This protocol is based on the cross-linking of β-cyclodextrin using a cross-linker like carbonyldiimidazole.[2][6][7]

Materials:

- β-Cyclodextrin (β-CD)
- Carbonyldiimidazole (cross-linker)
- Dimethylformamide (DMF), anhydrous
- Deionized water
- Dialysis membrane (MWCO 12-14 kDa)

Equipment:

- Magnetic stirrer with heating plate
- Round bottom flask
- Condenser
- Centrifuge
- Lyophilizer (Freeze-dryer)

Procedure:

- Dissolve a specific amount of β-CD in anhydrous DMF in a round bottom flask.
- Add the cross-linker (e.g., carbonyldiimidazole) to the β-CD solution. The molar ratio of β-CD to cross-linker can be varied (e.g., 1:2, 1:4, 1:6, 1:8) to optimize the nanosponge properties.[2][6][7]

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- Heat the reaction mixture under reflux with continuous stirring for a specified time (e.g., 4-6 hours).
- Allow the solution to cool to room temperature.
- Precipitate the formed nanosponges by pouring the reaction mixture into an excess of deionized water.
- Filter the precipitate and wash it extensively with deionized water to remove unreacted reagents and DMF.
- Purify the nanosponges by dialysis against deionized water for 24-48 hours, with frequent changes of water.
- Collect the purified nanosponge suspension and freeze-dry it to obtain a fine powder.
- Store the dried nanosponges in a desiccator until further use.

Protocol 2: Loading of Piroxicam into β-CD Nanosponges

This protocol describes the loading of Piroxicam into the pre-synthesized nanosponges.[2]

Materials:

- Piroxicam powder
- Pre-synthesized β-CD nanosponges
- Deionized water

Equipment:

- Sonicator
- Magnetic stirrer
- Centrifuge

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- Lyophilizer (Freeze-dryer)

Procedure:

- Disperse a known amount of pre-synthesized β-CD nanosponges in deionized water.
- Add a specific amount of Piroxicam powder to the nanosponge suspension. The weight ratio of drug to nanosponges can be varied (e.g., 1:2, 1:4, 1:8).[2]
- Sonicate the mixture for approximately 10 minutes to ensure uniform dispersion.
- Stir the suspension at a constant speed (e.g., 75 rpm) for 24 hours at room temperature to facilitate drug loading.
- Centrifuge the suspension (e.g., at 2000 rpm for 10 minutes) to separate the unreacted, unloaded Piroxicam.[2][6]
- Carefully collect the supernatant containing the Piroxicam-loaded nanosponges.
- Lyophilize the supernatant to obtain the final Piroxicam-β-CD nanosponge powder.
- Store the product in a desiccator.

Protocol 3: Characterization of Piroxicam-β-CD Nanoparticles

A. Particle Size and Zeta Potential Analysis

Equipment:

- Dynamic Light Scattering (DLS) instrument (e.g., Malvern Zetasizer)

Procedure:

- Disperse a small amount of the Piroxicam-β-CD nanosponge powder in deionized water.
- Sonicate briefly to ensure a uniform dispersion.

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- Dilute the suspension appropriately with deionized water to a suitable scattering intensity.
- Measure the particle size (hydrodynamic diameter) and polydispersity index (PDI) using DLS at a fixed scattering angle (e.g., 90°) and temperature (e.g., 25°C).
- For zeta potential measurement, use the same instrument equipped with an electrode assembly. The measurement will determine the surface charge of the nanoparticles.

B. Encapsulation Efficiency (%EE)

Procedure:

- After centrifugation to separate the unloaded drug (as in Protocol 2, step 5), quantify the amount of free Piroxicam in the supernatant using a validated analytical method such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- Calculate the Encapsulation Efficiency using the following formula:

  %EE = [(Total amount of Piroxicam added - Amount of free Piroxicam) / Total amount of Piroxicam added] x 100

Protocol 4: In-Vitro Drug Release Study

This protocol outlines a typical method to assess the release profile of Piroxicam from the nanoparticles.

Equipment:

- Dissolution test apparatus (e.g., USP Type II - Paddle apparatus)
- Dialysis bags (with appropriate molecular weight cut-off)
- Constant temperature water bath
- UV-Vis Spectrophotometer or HPLC

Procedure:

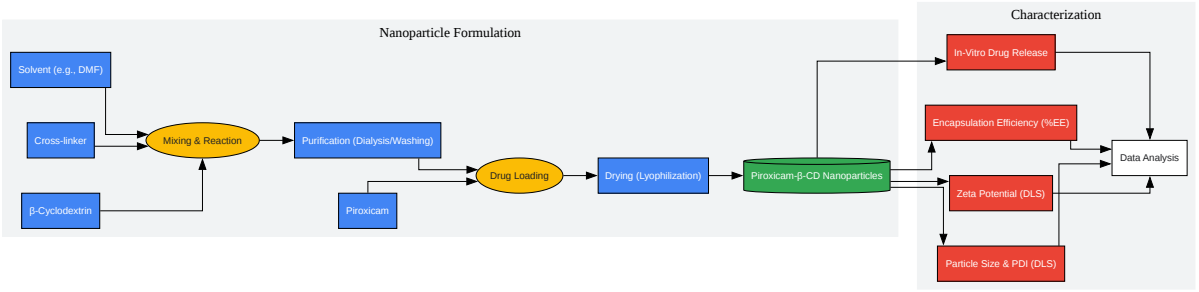
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- Prepare a dissolution medium (e.g., phosphate buffer pH 7.4, to simulate intestinal fluid, or simulated saliva).[1][7]
- Accurately weigh a quantity of Piroxicam-β-CD nanosponges and place it in a dialysis bag.
- Seal the dialysis bag and immerse it in a known volume of the dissolution medium maintained at 37 ± 0.5°C.
- Stir the medium at a constant speed (e.g., 50-100 rpm).
- At predetermined time intervals (e.g., 0.5, 1, 2, 4, 6, 8, 12, 24 hours), withdraw a specific volume of the dissolution medium.
- Immediately replace the withdrawn volume with an equal volume of fresh, pre-warmed dissolution medium to maintain a constant volume.
- Analyze the withdrawn samples for Piroxicam concentration using a suitable analytical method (UV-Vis or HPLC).
- Calculate the cumulative percentage of drug released at each time point.

Visualizations

The following diagrams illustrate the key processes involved in the formulation and characterization of Piroxicam-β-CD nanoparticles.

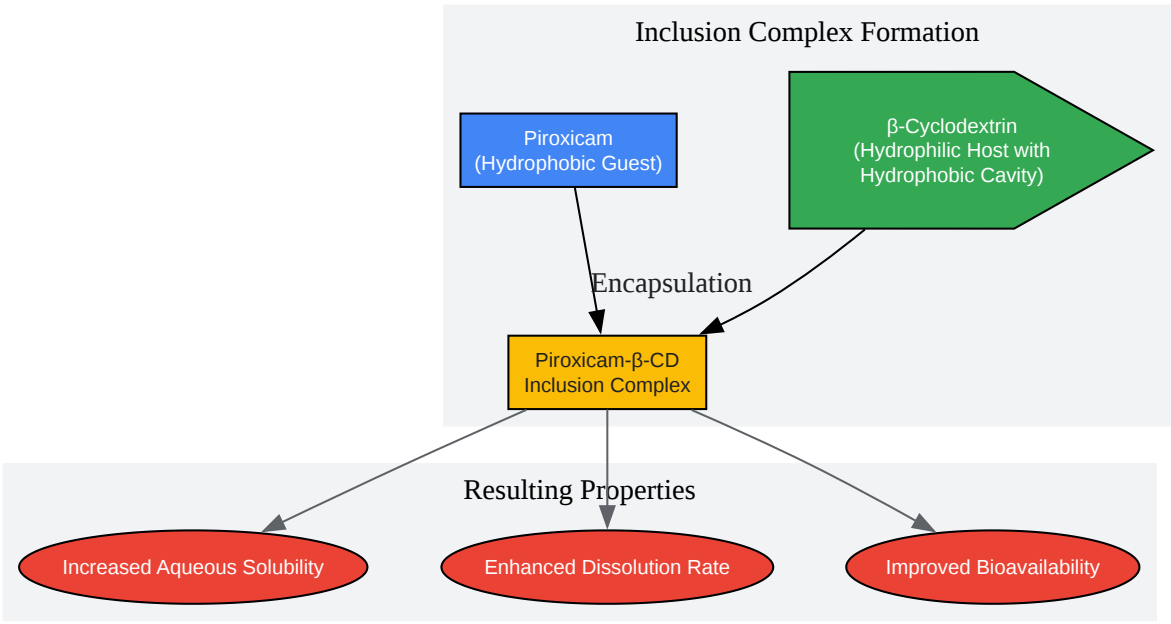
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Caption: Experimental workflow for formulation and characterization of Piroxicam-β-CD nanoparticles.

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Caption: Mechanism of enhanced solubility via Piroxicam-β-CD inclusion complexation.

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